

Physical and chemical properties of PPG-26-buteth-26

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Compound of Interest

Compound Name: PPG-26-buteth-26

Cat. No.: B1611884

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PPG-26-Buteth-26: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

PPG-26-Buteth-26 is a synthetic copolymer of polypropylene glycol and polyethylene glycol ether of butyl alcohol. It is a versatile ingredient utilized across the pharmaceutical and cosmetic industries primarily for its surfactant, emulsifying, and solubilizing properties.[1][2] This technical guide provides an in-depth overview of the physical and chemical properties of **PPG-26-Buteth-26**, along with detailed experimental protocols for their determination and a discussion of its applications in research and drug development.

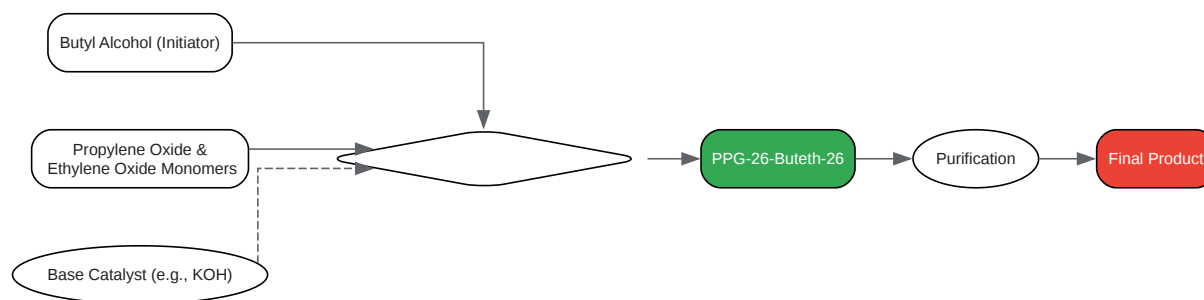
Chemical Identity and Synthesis

PPG-26-Buteth-26 is a random linear copolymer.[3] The numbers in its name indicate the average number of repeating propylene glycol (PPG) and buteth (polyoxyethylene ether of butyl alcohol) units, which are 26 for each.[4]

Synthesis: The synthesis of **PPG-26-Buteth-26** is typically achieved through the anionic polymerization of propylene oxide and ethylene oxide, initiated by butyl alcohol.[1][3] Strong bases like potassium hydroxide are often used as catalysts.[1] The reaction involves the

sequential addition of the alkylene oxide monomers to the butanol initiator, resulting in a polymer with a random distribution of oxypropylene and oxyethylene units.[1][3]

The synthesis process can be visualized as follows:



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